

Structural Elucidation and Functional Group Identification

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Compound of Interest

Compound Name: *Methyl 3-(benzyloxy)propanoate*

Cat. No.: *B1347327*

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The primary step in naming any organic molecule is to deconstruct its structure and identify the present functional groups. **Methyl 3-(benzyloxy)propanoate** comprises two key functional groups: an ester and an ether.

- **Ester Group:** Characterized by a carbonyl group (C=O) bonded to an oxygen atom, which is in turn bonded to another carbon group. In this molecule, it is a methyl ester of a propanoic acid derivative.
- **Ether Group:** Consists of an oxygen atom connected to two alkyl or aryl groups. Here, we have a benzyl group and the propanoate backbone linked through an oxygen atom, forming a benzyloxy ether.

Understanding the presence of these two distinct functional groups is critical for the subsequent application of IUPAC nomenclature rules.

The Principle of Priority in IUPAC Nomenclature

When a molecule contains more than one functional group, IUPAC has established a priority order to determine the principal functional group.^{[1][2][3]} This principal group dictates the suffix of the compound's name, while all other functional groups are treated as substituents and are denoted by prefixes.^{[1][4]}

A simplified priority order for common functional groups is as follows:

Carboxylic Acids > Esters > Amides > Nitriles > Aldehydes > Ketones > Alcohols > Amines > Alkenes > Alkynes > Ethers > Halides[2]

As evident from this hierarchy, the ester functional group takes precedence over the ether functional group.[2][4][5] Consequently, the parent name of the molecule will be based on the ester, and the ether will be named as a substituent.

Systematic Derivation of the IUPAC Name

The IUPAC naming of **methyl 3-(benzyloxy)propanoate** can be broken down into a logical, step-by-step process:

Step 1: Naming the Ester

The nomenclature of an ester is analogous to that of a salt.[6][7] The name is divided into two parts:

- The name of the alkyl group attached to the single-bonded oxygen atom of the ester.
- The name of the carboxylate portion, derived from the corresponding carboxylic acid by changing the "-oic acid" suffix to "-oate".[6][8][9]

In the given molecule, the alkyl group attached to the oxygen is a methyl group.

The carboxylic acid-derived portion has a three-carbon chain, making it a derivative of propanoic acid. Therefore, the base name becomes propanoate.

Combining these gives the initial ester name: methyl propanoate.

Step 2: Identifying and Naming the Substituent

With the parent ester identified, we now turn our attention to the ether group, which is treated as a substituent on the propanoate chain. The substituent is a benzyl group attached through an oxygen atom, which is systematically named as a benzyloxy group.

Step 3: Numbering the Parent Chain

The parent propanoate chain must be numbered to indicate the position of the benzyloxy substituent. According to IUPAC rules, the carbon atom of the carbonyl group in an ester is assigned position 1.

Following this numbering, the benzyloxy group is attached to the third carbon atom of the propanoate chain.

Step 4: Assembling the Final IUPAC Name

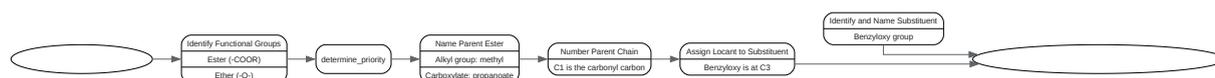
The final IUPAC name is constructed by combining the names of the substituent (with its locant) and the parent ester. The substituent name precedes the parent name.

Therefore, the complete and correct IUPAC name for the molecule is **methyl 3-(benzyloxy)propanoate**.

An alternative, and also acceptable, IUPAC name is methyl 3-(phenylmethoxy)propanoate, where "phenylmethoxy" is a more systematic name for the "benzyloxy" group.^[10] Both names are unambiguous and refer to the same chemical entity.

Experimental Workflow for Nomenclature Determination

For a practicing scientist presented with this structure, the logical workflow for determining the IUPAC name would be as follows:



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Sources

- 1. medlifemastery.com [medlifemastery.com]
- 2. youtube.com [youtube.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. Ethers Nomenclature Made Easy: IUPAC Rules & Examples [vedantu.com]
- 6. 25.5 Esters – Structure, Properties and Naming – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [ecampusontario.pressbooks.pub]
- 7. quora.com [quora.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Naming Esters - Chemistry Steps [chemistrysteps.com]
- 10. Methyl 3-(benzyloxy)propanoate | C₁₁H₁₄O₃ | CID 249712 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Structural Elucidation and Functional Group Identification]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347327#methyl-3-benzyloxy-propanoate-iupac-name]

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